

A Comprehensive Spectroscopic Guide to 1,3-Dimethylimidazolium Dimethylphosphate ([DMIM][DMP])

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1,3-Dimethylimidazolium Dimethyl Phosphate
CAS No.:	654058-04-5
Cat. No.:	B1256851

[Get Quote](#)

This technical guide provides an in-depth analysis of the spectroscopic properties of the ionic liquid 1,3-dimethylimidazolium dimethylphosphate, commonly abbreviated as [DMIM][DMP]. Designed for researchers, chemists, and materials scientists, this document offers a detailed examination of the Nuclear Magnetic Resonance (NMR) and Infrared (IR) data essential for the unambiguous identification, purity assessment, and structural elucidation of this versatile compound.

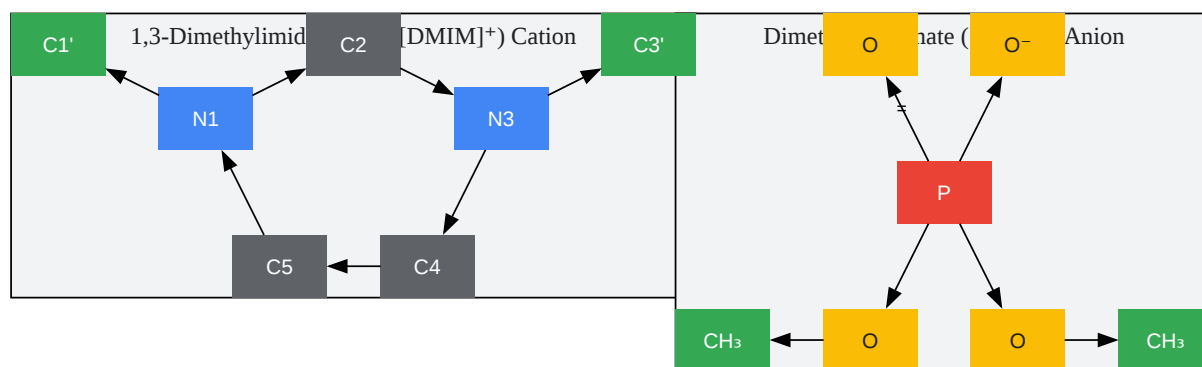
Introduction: The Significance of [DMIM][DMP]

[DMIM][DMP] is an ionic liquid composed of a 1,3-dimethylimidazolium ([DMIM]⁺) cation and a dimethylphosphate ([DMP]⁻) anion.^[1] It has garnered significant interest due to its favorable physicochemical properties, including low volatility, high thermal stability, and excellent solubility in a wide range of organic and inorganic solvents.^[1] These characteristics make it a promising medium for applications in green chemistry, catalysis, electrochemistry, and organic synthesis.^{[1][2]}

Accurate and reliable characterization is paramount to ensuring the quality and performance of [DMIM][DMP] in any application. Spectroscopic techniques, particularly NMR and IR, are indispensable tools for this purpose. They provide a fundamental "fingerprint" of the molecule, allowing for structural confirmation and the detection of impurities, such as water or residual reactants from its synthesis.[3][4] This guide explains the causality behind experimental choices and provides self-validating protocols to ensure scientific integrity.

Molecular Structure and Spectroscopic Assignment

Understanding the molecular structure is the first step in interpreting spectroscopic data. The ionic liquid consists of two distinct components: the organic cation and the phosphate-based anion.



[Click to download full resolution via product page](#)

Caption: Molecular structure of the [DMIM]⁺ cation and [DMP]⁻ anion.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for probing the chemical environment of atomic nuclei (¹H, ¹³C, ³¹P), providing detailed information about molecular structure and connectivity. The choice of deuterated solvent is critical; solvents like DMSO-d₆, D₂O, or CDCl₃ are commonly used, with Tetramethylsilane (TMS) often serving as an internal standard for referencing chemical shifts to 0 ppm.[5]

^1H NMR Spectroscopy

Proton NMR provides quantitative information on the number and type of hydrogen atoms. The spectrum of [DMIM][DMP] is characterized by distinct signals for the imidazolium ring protons and the methyl group protons on both the cation and anion.

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Solvent	Reference
N-CH-N (H2)	~9.68	Singlet (s)	CDCl_3	[6]
N-CH=CH-N (H4, H5)	~7.54	Multiplet (m)	CDCl_3	[6]
N-CH ₃ (C1', C3')	~3.75	Singlet (s)	CDCl_3	[6]
P-O-CH ₃	~3.24	Doublet (d)	CDCl_3	[6]

- **Expertise & Causality:** The most downfield signal (~9.68 ppm) is assigned to the H2 proton, which is highly deshielded due to its position between two electronegative nitrogen atoms. The protons on the imidazolium ring backbone (H4, H5) appear further upfield. The doublet observed for the anion's methyl protons (~3.24 ppm) is a key feature, arising from coupling to the ^{31}P nucleus.

^{13}C NMR Spectroscopy

Carbon-13 NMR complements ^1H NMR by providing data on the carbon skeleton. Due to the low natural abundance of ^{13}C , spectra typically require longer acquisition times.

Assignment	Chemical Shift (δ , ppm)	Solvent	Reference
N-C-N (C2)	~136.5	D_2O	[7]
N-CH=CH-N (C4, C5)	~122-124	D_2O	[7]
P-O-CH ₃	~52.7	D_2O	[7]
N-CH ₃ (C1', C3')	~35.6	D_2O	[7]

- Expertise & Causality: Similar to the proton spectrum, the C2 carbon is the most deshielded, appearing furthest downfield. The chemical shifts are sensitive to the solvent used, which can influence ion pairing and solvation, slightly altering the electronic environment of the nuclei.[3]

³¹P NMR Spectroscopy

For phosphate-containing compounds, ³¹P NMR is a highly specific and sensitive technique. It provides a direct probe of the phosphorus atom's chemical environment within the [DMP]⁻ anion.

Assignment	Chemical Shift (δ, ppm)	Reference
(CH ₃ O) ₂ PO ₂ ⁻	~2.8	Phosphoric Acid

- Expertise & Causality: The ³¹P NMR spectrum of [DMIM][DMP] typically shows a single resonance, confirming the presence of a single phosphorus environment.[5] Phosphoric acid is a common external standard for ³¹P NMR. The observed chemical shift is characteristic of a dialkylphosphate anion.

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FT-IR) spectroscopy measures the absorption of infrared radiation by a molecule, causing vibrations of its chemical bonds. It is an excellent tool for identifying the functional groups present in [DMIM][DMP].

Wavenumber (cm ⁻¹)	Vibrational Assignment	Reference
~3444	=C-H stretch (aromatic)	[6]
~1577, ~1386	C=N stretch (imidazole ring)	[6]
~1520-1577	P=O stretch	[6]
~1042-1227	P-O-R stretch	[6]
~748	Imidazole ring vibration	[6]

- **Expertise & Causality:** The strong absorptions in the $1000\text{-}1250\text{ cm}^{-1}$ region are characteristic of the phosphate group, specifically the P-O-C and P=O stretching vibrations. The bands corresponding to the imidazolium ring (C=N stretch, C-H stretch) confirm the structure of the cation. The presence of a broad peak around 3400 cm^{-1} can indicate the absorption of water, highlighting the hygroscopic nature of many ionic liquids.[8]

Experimental Protocols & Workflow

To ensure reproducibility and accuracy, standardized experimental protocols are essential. The following are field-proven, step-by-step methodologies for acquiring high-quality spectroscopic data for [DMIM][DMP].

Protocol: NMR Data Acquisition

- **Sample Preparation:**
 - Accurately weigh approximately 10-20 mg of [DMIM][DMP] directly into a clean, dry NMR tube.
 - Add ~0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6).
 - If an internal standard is required, add a small amount of TMS.
 - Cap the tube and gently agitate until the sample is fully dissolved.
- **Instrument Setup:**
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
 - Tune and match the appropriate probe for the nucleus being observed (^1H , ^{13}C , or ^{31}P).
- **Data Acquisition:**
 - ^1H NMR: Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a $30\text{-}45^\circ$ pulse angle, a relaxation delay of 1-2 seconds, and 16-32

scans.

- ^{13}C NMR: Acquire the spectrum using a proton-decoupled pulse sequence. Due to the lower sensitivity, 1024 or more scans and a longer relaxation delay (2-5 seconds) are typically required.
- ^{31}P NMR: Acquire the spectrum using a proton-decoupled pulse sequence. Typically, 64-128 scans are sufficient.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase the spectrum and perform a baseline correction.
 - Calibrate the chemical shift axis using the solvent residual peak or the TMS signal (0 ppm).
 - Integrate the peaks in the ^1H spectrum to determine relative proton ratios.

Protocol: IR Data Acquisition (ATR-FTIR)

- Sample Preparation:
 - Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
 - Acquire a background spectrum of the clean, empty crystal.
- Data Acquisition:
 - Place a small drop of neat [DMIM][DMP] liquid directly onto the center of the ATR crystal.
 - Acquire the sample spectrum. A typical measurement consists of 32-64 co-added scans at a resolution of 4 cm^{-1} .
- Data Processing:

- The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Label the significant peaks with their corresponding wavenumbers.

Overall Spectroscopic Analysis Workflow

Caption: Workflow for the spectroscopic characterization of [DMIM][DMP].

Conclusion

The spectroscopic data presented in this guide provide a definitive reference for the characterization of 1,3-dimethylimidazolium dimethylphosphate. The ^1H , ^{13}C , and ^{31}P NMR spectra offer unambiguous confirmation of the covalent structure and ionic composition, while FT-IR spectroscopy verifies the presence of key functional groups. By following the detailed protocols and utilizing the reference data provided, researchers can confidently verify the identity, structure, and purity of their [DMIM][DMP] samples, ensuring the integrity and reproducibility of their scientific endeavors.

References

- Hiyka. (n.d.). **1,3-Dimethylimidazolium Dimethyl Phosphate**, >98%. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Information. Retrieved from [\[Link\]](#)
- Paduszyński, K. (2020). Investigation of Thermodynamic Properties of Dimethyl Phosphate-Based ILs for Use as Working Fluids in Absorption Refrigeration Technology. National Institutes of Health (NIH). Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). NMR Spectra of 1,3-methylmethyimidazolium dimethyl phosphate with.... Retrieved from [\[Link\]](#)
- Daso, R. E., et al. (2020). Comparison of FTIR spectra of (a) neat [C 2 mim][dmp]; (b) neat ThrC7 nanoassemblies. ResearchGate. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Supporting Information. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). FTIR spectra of (A) the control group and (B) the sample pretreated with [EMIM]DMP. Retrieved from [\[Link\]](#)
- Ronneburg, A., et al. (2019). Reorientation dynamics and ion diffusivity of neat dimethylimidazolium dimethylphosphate probed by NMR spectroscopy. National Institutes of Health (NIH). Retrieved from [\[Link\]](#)
- MDPI. (2022). Using Imidazolium-Based Ionic Liquids to Teach Fundamental NMR Interpretation. Retrieved from [\[Link\]](#)
- International Journal of Electrochemical Science. (2021). Electrochemical Properties of 1,3-Dimethylimidazolium Dicyanamide, Bis(trifluoromethanesulfonyl)imide and Dimethylphosphate. Retrieved from [\[Link\]](#)
- International Journal of Electrochemical Science. (2021). Electrochemical Properties of 1,3-Dimethylimidazolium Dicyanamide, Bis(trifluoromethanesulfonyl)imide and Dimethylphosphate. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). FTIR spectrum of 1,3-methylmethyimidazolium dimethyl phosphate. Retrieved from [\[Link\]](#)
- ACS Publications. (2020). Absorption Process of CO₂ into **1,3-Dimethylimidazolium Dimethyl Phosphate** Ionic Liquid Revealed by Band Shift and Bandwidth Broadening in In Situ Raman Spectra. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). FT-IR spectra of [A] native 1 decyl 3 methyl imidazolium chloride, [B].... Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). Electronic Supplementary Material (ESI) for Green Chemistry. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹³C NMR Spectrum (1D, 100 MHz, D₂O, predicted) (HMDB0243940). Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 400 MHz, D₂O, predicted) (HMDB0243940). Retrieved from [\[Link\]](#)

- PubMed. (1993). Dimethyl methylphosphonate (DMMP): a ^{31}P nuclear magnetic resonance spectroscopic probe of intracellular volume in mammalian cell cultures. Retrieved from [\[Link\]](#)
- Oriental Journal of Chemistry. (2014). Synthesis and thermal characterization of mono and dicationicimidazolium-pyridinium based ionic liquids. Retrieved from [\[Link\]](#)
- PubMed. (2012). Synthesis and characterization of a neutral titanium tris(iminosemiquinone) complex featuring redox-active ligands. Retrieved from [\[Link\]](#)
- MDPI. (2012). Synthesis and Characterization of Molecularly Imprinted Polymers for Phenoxyacetic Acids. Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2020). Surface Analyses of PVDF/NMP/[EMIM][TFSI] Solid Polymer Electrolyte. Retrieved from [\[Link\]](#)
- PubMed Central. (2022). Synthesis, Characterization, DNA Binding, Anticancer, and Molecular Docking Studies of Novel Imidazolium-Based Ionic Liquids with Fluorinated Phenylacetamide Tethers. Retrieved from [\[Link\]](#)
- Ren, N., et al. (n.d.). Supporting Information Surface tension measurements for seven imidazolium based dialkylphosphate ionic liquids and their binary. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^{13}C NMR Spectrum (1D, 700 MHz, D_2O , predicted) (HMDB0244082). Retrieved from [\[Link\]](#)
- MDPI. (2021). Synthesis and Characterization of Imidazolium-Based Ionenenes. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. hiyka.com [\[hiyka.com\]](#)

- [2. electrochemsci.org \[electrochemsci.org\]](https://electrochemsci.org)
- [3. Reorientation dynamics and ion diffusivity of neat dimethylimidazolium dimethylphosphate probed by NMR spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36123456/)
- [4. Synthesis and thermal characterization of mono and dicationicimidazolium-pyridinium based ionic liquids – Oriental Journal of Chemistry \[orientjchem.org\]](https://www.orientjchem.org/)
- [5. rsc.org \[rsc.org\]](https://www.rsc.org/)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net/)
- [7. pstorage-accs-6854636.s3.amazonaws.com \[pstorage-accs-6854636.s3.amazonaws.com\]](https://pstorage-accs-6854636.s3.amazonaws.com/)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net/)
- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 1,3-Dimethylimidazolium Dimethylphosphate ([DMIM][DMP])]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1256851/docs#a-comprehensive-spectroscopic-guide-to-1-3-dimethylimidazolium-dimethylphosphate-dmim-dmp\]](https://www.benchchem.com/product/b1256851/docs#a-comprehensive-spectroscopic-guide-to-1-3-dimethylimidazolium-dimethylphosphate-dmim-dmp)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check